

Advanced Characterization Guide: 6-Bromo-chroman-3-ylamine Hydrochloride

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Compound of Interest

Compound Name: 6-Bromo-chroman-3-ylamine
hydrochloride

CAS No.: 1242882-41-2

Cat. No.: B3418451

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Executive Summary & Strategic Context

6-Bromo-chroman-3-ylamine hydrochloride (CAS: 1076198-34-1 / 18518-71-3 analog) is a privileged scaffold in medicinal chemistry, particularly in the development of kinase inhibitors and GPCR modulators. Its structural rigidity—conferred by the dihydrobenzopyran (chroman) core—combined with the orthogonal reactivity of the aryl bromide and the primary amine, makes it a critical intermediate.

This guide provides a technical comparison of analytical workflows for this compound. Unlike simple aliphatic amines, the chroman backbone introduces conformational complexity (ring puckering) and significant electronic anisotropy.

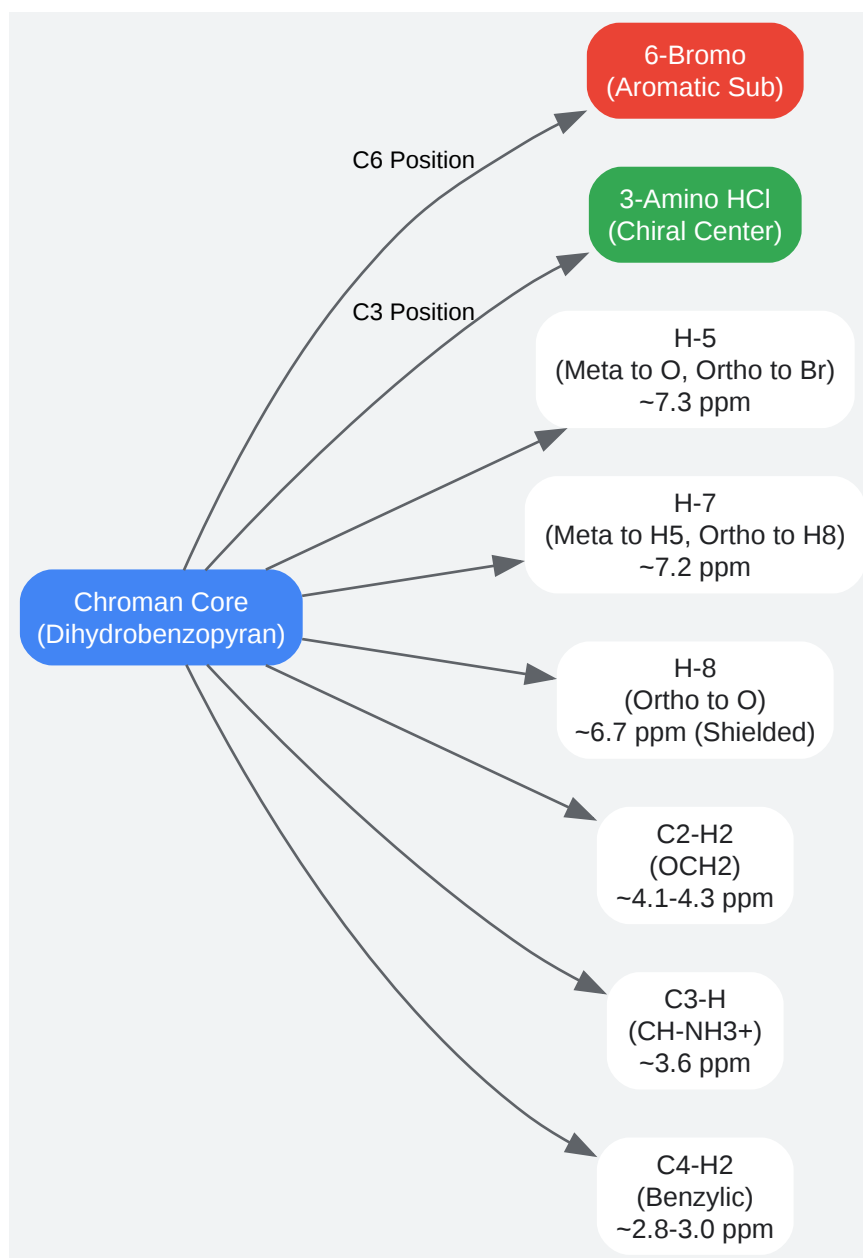
The Core Challenge: The "performance" of your analytical data depends entirely on solvent selection. The hydrochloride salt form presents solubility and exchangeability challenges that render standard CDCl_3 protocols ineffective. This guide compares the DMSO-d_6 Standard Protocol against common alternatives (CD_3OD , D_2O) to establish a self-validating characterization system.

Structural Logic & Assignment Strategy

Before interpreting the spectrum, we must map the spin systems. The molecule consists of three distinct magnetic environments:

- The Ammonium Head (Exchangeable): The -NH_3^+ group is visible only in non-exchanging polar solvents.
- The Aliphatic Heterocycle (Spin System AMX/ABX):
 - C2-H₂: Protons adjacent to oxygen (deshielded). They are diastereotopic due to the chiral center at C3.
 - C3-H: The chiral methine proton.
 - C4-H₂: Benzylic protons.
- The Aromatic Core (ABC System):
 - Position 6: Occupied by Bromine.[\[1\]](#)[\[2\]](#)
 - H5, H7, H8: Defined by their relationship to the ether oxygen (donor) and the bromine (weak withdrawer/donor).

Visualization: Structural Connectivity & Numbering



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Caption: Structural dissection of 6-Bromo-chroman-3-ylamine HCl showing predicted chemical shift environments.

Comparative Analysis: Solvent System Performance

The choice of solvent is not merely about solubility; it dictates the visibility of the ammonium protons and the resolution of the diastereotopic methylene signals.

Comparison Table: Analytical Performance by Solvent

Feature	DMSO-d ₆ (Recommended)	Methanol-d ₄ (Alternative)	D ₂ O (Limited Use)
Solubility (HCl Salt)	Excellent	Excellent	Good
-NH ₃ ⁺ Visibility	Visible (Broad singlet, ~8.3 ppm)	Invisible (Exchanges with D)	Invisible (Exchanges with D)
Resolution (Aliphatic)	High (Distinct C2/C4 splitting)	High	Moderate (HDO overlap risk)
Water Peak Interference	~3.33 ppm (Often overlaps C3-H)	~4.87 ppm (Clear of signals)	~4.79 ppm (Massive HDO peak)
Suitability for QC	Best (Confirms salt formation)	Good (Structure only)	Poor (Incomplete data)

Detailed Analysis of Alternatives

Option A: DMSO-d₆ (The Gold Standard)

- Mechanism: DMSO is a polar aprotic solvent that disrupts the ionic lattice of the hydrochloride salt without exchanging protons.
- Why it wins: It is the only common method that allows you to integrate the ammonium protons (3H, ~8.3 ppm). This confirms the stoichiometry of the salt (1:1 HCl).
- Caveat: The water peak in DMSO appears at 3.33 ppm.^[3] In chroman systems, the C3-H or C4-H signals often fall near 3.0–3.6 ppm. Mitigation: Use dry DMSO ampoules to minimize the water signal.

Option B: Methanol-d₄ (The Structural Alternative)^[4]

- Mechanism: Protic solvent.^[5] Rapidly exchanges the -NH₃⁺ protons for deuterium (-ND₃⁺).
- Result: The spectrum is cleaner (no broad ammonium peak), but you lose critical information about the salt state.

- Use Case: Use this if the water peak in DMSO is completely obscuring your C3-H methine signal.

Option C: Chloroform-d (CDCl_3)

- Performance: Fail. The hydrochloride salt is insoluble in CDCl_3 .
- Workaround: You must perform a "free base" extraction (partition with $\text{NaHCO}_3/\text{DCM}$) to run in Chloroform. This changes the chemical shifts significantly (C3-H moves upfield) and is not a characterization of the salt product itself.

Experimental Protocol: DMSO- d_6 Acquisition

This protocol ensures reproducibility and minimizes water interference.

- Sample Preparation:
 - Weigh 5–10 mg of 6-Bromo-chroman-3-ylamine HCl.
 - Use a fresh ampoule of DMSO- d_6 (99.9% D). Do not use a stock bottle that has been opened for weeks; it will be water-saturated.
 - Dissolve completely. Vortex if necessary. The solution should be clear and colorless.
- Acquisition Parameters:
 - Field Strength: 400 MHz minimum (required to resolve C2/C4 multiplets).
 - Pulse Sequence: Standard 1H (zg30).
 - Scans (NS): 16 or 32 (sufficient for 5 mg).
 - Relaxation Delay (D1): Set to 2.0 seconds or higher to ensure accurate integration of the aromatic protons.
- Processing:
 - Reference the residual DMSO pentet to 2.50 ppm.^[3]

- Apply exponential multiplication ($LB = 0.3 \text{ Hz}$).

Predicted Spectral Data & Assignment

Based on substituent additivity rules and the chroman scaffold literature, the following assignment is the reference standard for the HCl salt in DMSO- d_6 .

The Spectrum Table[6][7]

Position	Type	Count	Shift (δ ppm)	Multiplicity	Coupling (Hz)	Assignment Logic
-NH ₃ ⁺	Amine	3H	8.20 – 8.50	br s	-	Ammonium salt protons (DMSO only).
H-5	Arom	1H	7.30 – 7.45	d	J $\approx$ 2.5	Meta to Br, Ortho to C4.
H-7	Arom	1H	7.25 – 7.35	dd	J $\approx$ 8.8, 2.5	Ortho to Br, Meta to H5.
H-8	Arom	1H	6.75 – 6.90	d	J $\approx$ 8.8	Ortho to Oxygen (Shielded).
H-2a/b	Aliph	2H	4.10 – 4.40	m	-	Deshielded by Oxygen. Diastereotopic.
H-3	Aliph	1H	3.60 – 3.80	m	-	Methine adjacent to N ⁺ .
H-4a/b	Aliph	2H	2.80 – 3.10	dd / m	J $\approx$ 16, 5	Benzylic. Diastereotopic.

Note: "br s" = broad singlet; "d" = doublet; "dd" = doublet of doublets; "m" = multiplet.

Interpretation of Coupling Patterns[8][9]

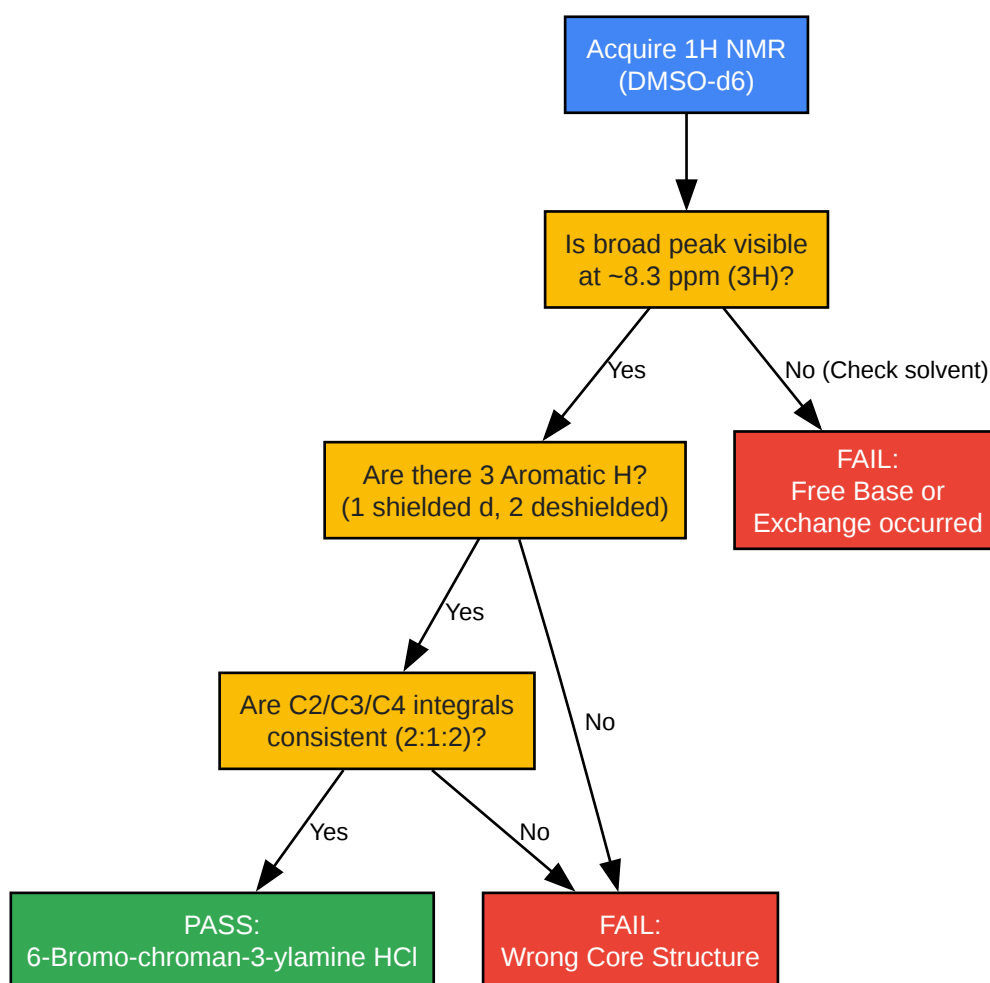
- The Aromatic Region: Look for the H-8 doublet at the lowest frequency (most upfield) in the aromatic region (~6.8 ppm). This is diagnostic of the chroman ether linkage. The H-7 and H-

5 protons will be clustered further downfield due to the Bromine substituent.

- The Aliphatic Region: The C2 and C4 protons are diastereotopic. They will not appear as simple triplets/doublets but as complex multiplets (ABX system) because the "top" and "bottom" faces of the ring are different relative to the C3-amine.

Self-Validation Workflow

Use this logic flow to verify your product identity.



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Caption: QC Decision Tree for validating 6-Bromo-chroman-3-ylamine HCl.

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